

Potential industrial applications of 4-(2-Hydroxyethyl)morpholine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(2-Hydrazinylethyl)morpholine

Cat. No.: B1587574

[Get Quote](#)

An In-Depth Technical Guide to the Industrial Applications of 4-(2-Hydroxyethyl)morpholine

Authored by: Gemini, Senior Application Scientist Abstract

4-(2-Hydroxyethyl)morpholine (HEM), also known as 2-Morpholinoethanol, is a versatile heterocyclic amino alcohol with the CAS number 622-40-2.[\[1\]](#)[\[2\]](#) Its unique bifunctional nature, possessing both a reactive hydroxyl group and a tertiary amine within a stable morpholine ring, makes it a valuable intermediate and functional additive across a spectrum of industrial applications. This guide provides a comprehensive technical overview of HEM's core properties, synthesis, and established and potential industrial uses, with a focus on the underlying chemical principles that govern its utility. It is intended for researchers, chemists, and formulation scientists engaged in pharmaceutical development, polymer science, and specialty chemical manufacturing.

Core Molecular Profile and Physicochemical Properties

The efficacy of 4-(2-Hydroxyethyl)morpholine in its various applications stems directly from its molecular architecture. The morpholine ring, a saturated heterocycle containing both ether and secondary amine functionalities (in its parent form), provides thermal and chemical stability. The N-substitution with a hydroxyethyl group introduces a primary alcohol, a key site for

esterification, etherification, and polymerization reactions, while the nitrogen atom acts as a base, a catalyst, and a nucleophile.

Chemical Structure

The structure combines the polarity of an alcohol with the basicity of a tertiary amine, making it fully miscible in water and soluble in many organic solvents.[\[1\]](#)[\[3\]](#)

Caption: Chemical Structure of 4-(2-Hydroxyethyl)morpholine (C₆H₁₃NO₂).

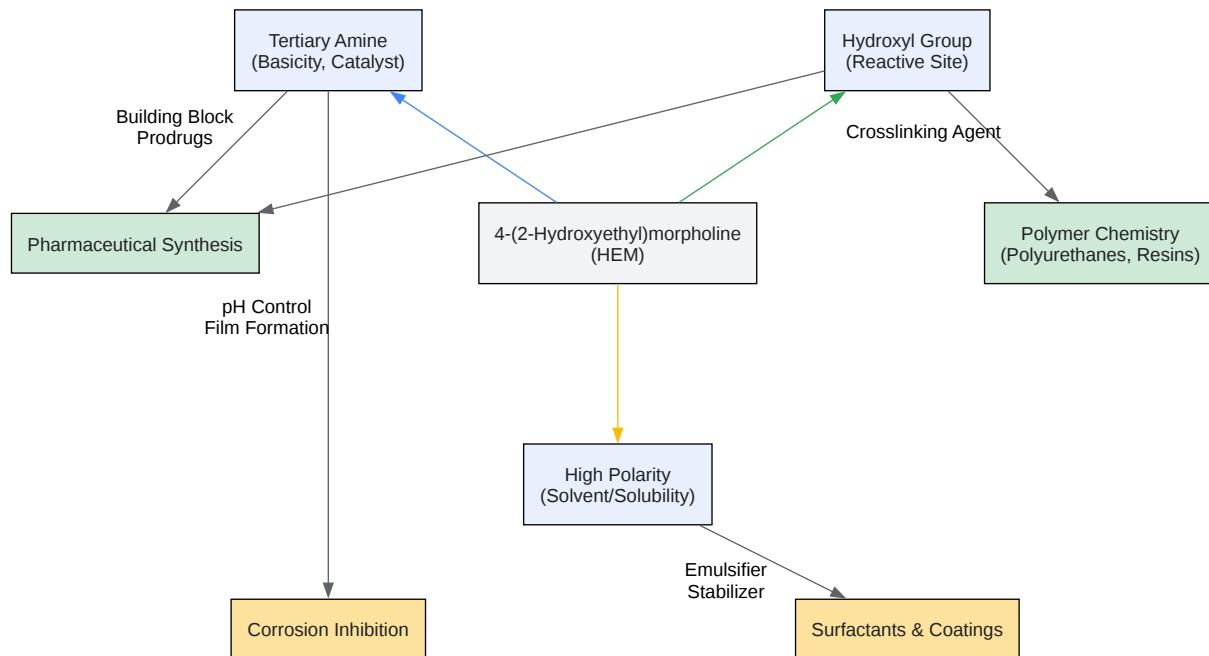
Physicochemical Data

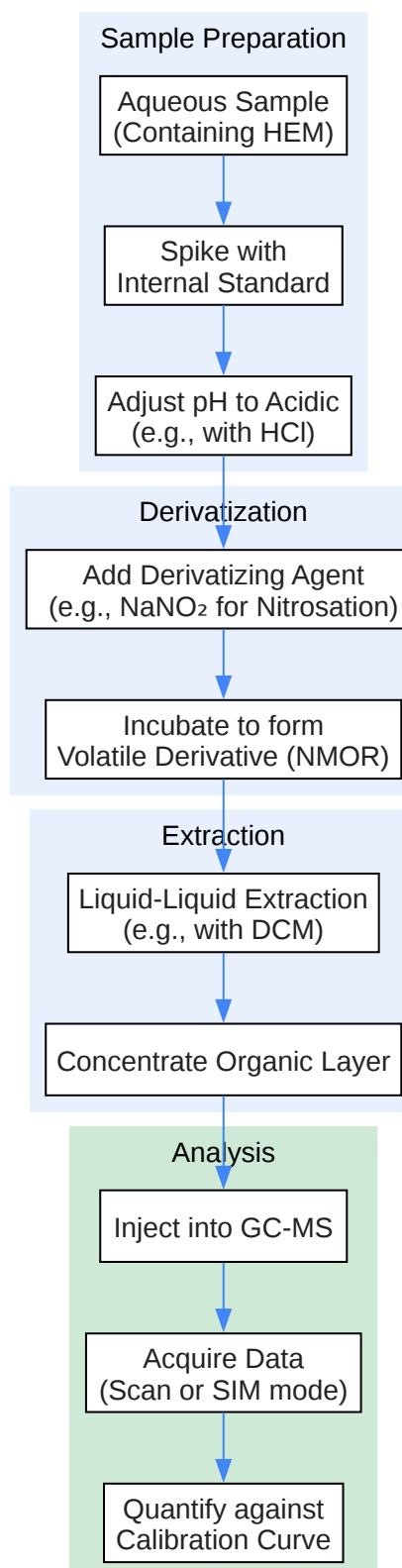
A summary of HEM's key properties is essential for its practical handling and application in experimental design.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₃ NO ₂	[1] [2]
Molecular Weight	131.17 g/mol	[4] [5]
CAS Number	622-40-2	[6] [7]
Appearance	Colorless to pale yellow liquid	[1] [8] [9]
Boiling Point	222-228 °C	[1] [2] [4]
Melting Point	-1 to 2 °C	[1] [6] [9]
Density	~1.08 g/mL at 20-25 °C	[2] [4]
Flash Point	~99 °C (210 °F)	[2] [10]
Refractive Index (n _{20/D})	~1.476	[2] [4]
Water Solubility	Fully miscible	[2] [3]
pH	10.7 (100g/L solution)	[2] [11]

Key Industrial Application Domains

The dual functionality of HEM is the primary driver of its versatility. The tertiary amine provides catalytic activity and acid-neutralizing properties, while the hydroxyl group allows it to be chemically integrated into larger molecular structures.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Hydroxy Ethyl Morpholine | CAS 622-40-2 | Industrial Applications [emcochemicals.com]
- 3. 4-(2-Hydroxyethyl)morpholine, 99% 100 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. 4-(2-Hydroxyethyl)morpholine ReagentPlus , 99 2-Morpholinoethanol [sigmaaldrich.com]
- 5. 2-Morpholinoethanol | 622-40-2 [chemicalbook.com]
- 6. products.bASF.com [products.bASF.com]
- 7. Buy 4-(2-Hydroxyethyl) morpholine, 99% - 622-40-2 – 2-Morpholinoethanol, 4-Morpholineethanol in India | Otto Chemie Pvt Ltd [ottokemi.com]
- 8. hnsincere.com [hnsincere.com]
- 9. N-(2-Hydroxyethyl) Morpholine, 622-40-2, 4-Morpholineethanol; 2-(4-Morpholino)ethyl Alcohol; 2-(4-Morpholiny)-1-ethanol; 2-(4-Morpholiny)ethanol [mallakchemicals.com]
- 10. 4-(2-羟乙基)吗啉 ReagentPlus®, 99% | Sigma-Aldrich [sigmaaldrich.com]
- 11. 622-40-2 CAS | N-(2-HYDROXYETHYL)MORPHOLIN | Amines & Amine Salts | Article No. 04123 [lobachemie.com]
- To cite this document: BenchChem. [Potential industrial applications of 4-(2-Hydroxyethyl)morpholine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1587574#potential-industrial-applications-of-4-2-hydroxyethyl-morpholine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com